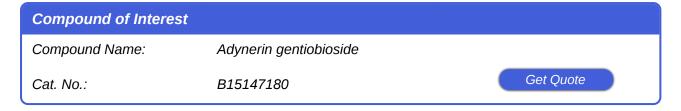


An In-depth Technical Guide to Adynerin Gentiobioside: Structure, Properties, and Experimental Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Adynerin gentiobioside is a cardiac glycoside found in the plant Nerium oleander. Like other cardiac glycosides, it is composed of a steroidal aglycone, in this case, adynerigenin, linked to a sugar moiety. For Adynerin gentiobioside, this sugar is gentiobiose, a disaccharide. Cardiac glycosides are a class of naturally occurring compounds that have significant effects on the cardiovascular system and have been investigated for various other therapeutic properties, including anticancer activities. This technical guide provides a comprehensive overview of the chemical structure and known properties of Adynerin gentiobioside, alongside relevant experimental methodologies.

Chemical Structure and Properties

Adynerin gentiobioside is a derivative of the aglycone adynerin. While detailed experimental data for the gentiobioside form is limited in publicly accessible literature, the properties of the parent compound, adynerin, are well-documented. Gentiobiose is a disaccharide composed of two units of D-glucose linked by a $\beta(1->6)$ bond. The attachment of this sugar moiety to the adynerin aglycone significantly impacts its solubility and pharmacokinetic profile.

Physicochemical Properties of Adynerin



The following table summarizes the key physicochemical properties of the aglycone, adynerin. These properties provide a foundational understanding for researchers working with its glycosidic forms.

Property	Value	Source
Chemical Formula	C30H44O7	[1]
Molecular Weight	516.7 g/mol	[1]
CAS Number	35109-93-4	[1]
Melting Point	233-234 °C	[2]
Appearance	Off-white to light yellow solid	[2]
Solubility	Soluble in methanol, ethanol, DMSO, and other organic solvents.	[2]

Pharmacokinetic Properties of Adynerin in a Rat Model

Pharmacokinetic studies are crucial for understanding the absorption, distribution, metabolism, and excretion of a compound. The following data for adynerin was obtained from a study in rats.

Parameter	Administration Route	Value	Source
Half-life (t½)	Oral	4.2 ± 0.6 h	[3]
Bioavailability	Oral	93.1%	[3]

Experimental Protocols

Detailed experimental protocols for the specific isolation and characterization of **Adynerin gentiobioside** are not readily available in the literature. However, general methods for the extraction and analysis of cardiac glycosides from Nerium oleander can be adapted.

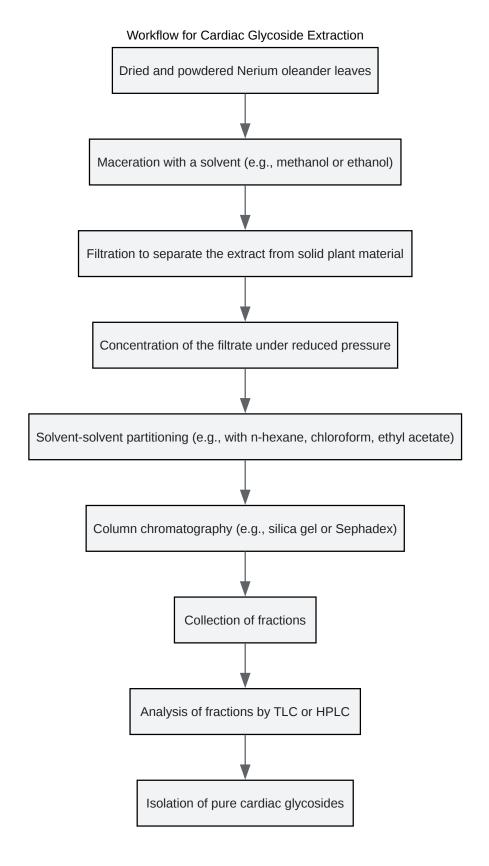


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General Isolation of Cardiac Glycosides from Nerium oleander

This protocol outlines a general procedure for the extraction of cardiac glycosides from plant material.





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A generalized workflow for the extraction and isolation of cardiac glycosides.

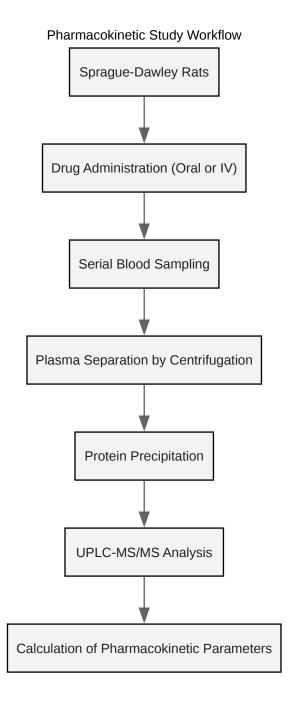


Pharmacokinetic Study of Adynerin in Rats

The following is a summary of the experimental protocol used to determine the pharmacokinetic parameters of adynerin in a rat model[3].

- 1. Animal Model:
- Species: Sprague-Dawley rats.
- Groups: Oral administration (5 mg/kg) and intravenous administration (1 mg/kg).
- 2. Drug Administration and Sample Collection:
- Oral administration was performed by gavage.
- Intravenous administration was via the tail vein.
- Blood samples were collected at specified time points (e.g., 0.083, 0.25, 0.5, 1, 2, 4, 6, 8, 12, and 24 hours) post-administration.
- 3. Sample Preparation:
- Blood samples were centrifuged to obtain plasma.
- Plasma samples were deproteinized, typically with a solvent like acetonitrile.
- The supernatant was collected for analysis.
- 4. Analytical Method:
- Ultra-performance liquid chromatography-tandem mass spectrometry (UPLC-MS/MS) was used for the quantification of adynerin in plasma samples.





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Workflow for a typical pharmacokinetic study of a cardiac glycoside.

Biological Activity

Adynerin, the aglycone of **Adynerin gentiobioside**, is classified as a cardiac glycoside. These compounds are known for their effects on the Na+/K+-ATPase pump in cardiac muscle cells,



which can lead to an increase in intracellular calcium and a positive inotropic effect (increased force of contraction). They are also recognized as toxic components of the oleander plant[3].

The broader class of cardiac glycosides from Nerium oleander, including compounds structurally related to **Adynerin gentiobioside**, have been investigated for a range of biological activities beyond their cardiotonic effects. These include:

- Anticancer Activity: Many cardiac glycosides have demonstrated cytotoxic effects against various cancer cell lines[4].
- Neuroprotective Properties: Some related compounds have shown potential as neuroprotective agents[4].
- Anti-inflammatory Effects: Anti-inflammatory activity has also been reported for certain cardiac glycosides[4].

The specific biological activities of **Adynerin gentiobioside** have not been extensively studied and represent an area for future research. The addition of the gentiobiose sugar moiety can influence the compound's solubility, bioavailability, and interaction with biological targets, potentially modulating its activity compared to the aglycone.

Conclusion

Adynerin gentiobioside is a constituent of Nerium oleander that belongs to the important class of cardiac glycosides. While specific data on this particular glycoside is scarce, understanding the properties of its aglycone, adynerin, and the general characteristics of cardiac glycosides provides a strong foundation for further investigation. The development of detailed isolation and characterization protocols, along with in-depth studies of its biological activities, will be crucial in elucidating the full therapeutic potential of this natural product. The experimental workflows provided in this guide offer a starting point for researchers aiming to explore the chemical and biological landscape of Adynerin gentiobioside and other related compounds from Nerium oleander.

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